

Structural Analysis & Pharmacophore Definition[1][2][3]

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Compound of Interest

Compound Name: 2-Amino-1-(3-fluoropiperidin-1-yl)ethan-1-one

CAS No.: 2002774-30-1

Cat. No.: B1476400

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The core "amino-ethanone" pharmacophore is defined by the 2-amino-1-arylethanone skeleton. Unlike its reduced counterpart (phenethanolamine), the presence of the ketone at the -position relative to the amine introduces distinct electronic and steric properties.

The Pharmacophoric Triangle

The biological activity of this scaffold relies on a three-point pharmacophore model:

- Aromatic Centroid (Lipophilic): Interacts with hydrophobic pockets (e.g., Phe320 in DAT).
- Ketone Carbonyl (H-Bond Acceptor): The hybridization planarizes the -carbon, restricting conformational freedom compared to phenethylamines. It acts as a hydrogen bond acceptor.[1]
- Amine Nitrogen (Positive Ionizable): At physiological pH (7.4), the amine is protonated. The ketone's electron-withdrawing nature lowers the pKa of this amine (approx. pKa 7.5–8.5)

compared to non-oxidized amines (pKa ~10), facilitating better transport across the blood-brain barrier (BBB) due to a higher fraction of non-ionized species in the periphery.

Table 1: Physicochemical Comparison of Homologous Scaffolds

Feature	Phenethylamine	-Hydroxy Phenethylamine	-Amino Ketone (Phenacylamine)
Geometry	Flexible	Flexible	Semi-rigid (Planar Carbonyl)
Amine pKa	~9.8–10.5	~9.0–9.5	~7.5–8.5 (Lower basicity)
Metabolic Stability	MAO susceptible	MAO susceptible	Resistant to MAO (Steric/Electronic)
Key Drug Class	Stimulants (Amphetamine)	-Agonists (Norepinephrine)	Antidepressants (Bupropion)

Synthetic Methodologies

Accessing the amino-ethanone scaffold requires strategies that prevent self-condensation (pyrazine formation). Below are the two primary industry-standard routes.

Method A: The Classical -Halogenation/Amination (The "Workhorse")

This pathway is preferred for scale-up due to reagent availability. It involves the bromination of an acetophenone derivative followed by nucleophilic substitution.

- Step 1:
 - Bromination using
 - or N-Bromosuccinimide (NBS).
- Step 2: Nucleophilic displacement with a primary or secondary amine.

- Critical Control Point: To prevent poly-alkylation (formation of tertiary amines from primary ones), the amine is often used in excess, or a protected amine (e.g., hexamethylenetetramine in the Delepine reaction) is employed.

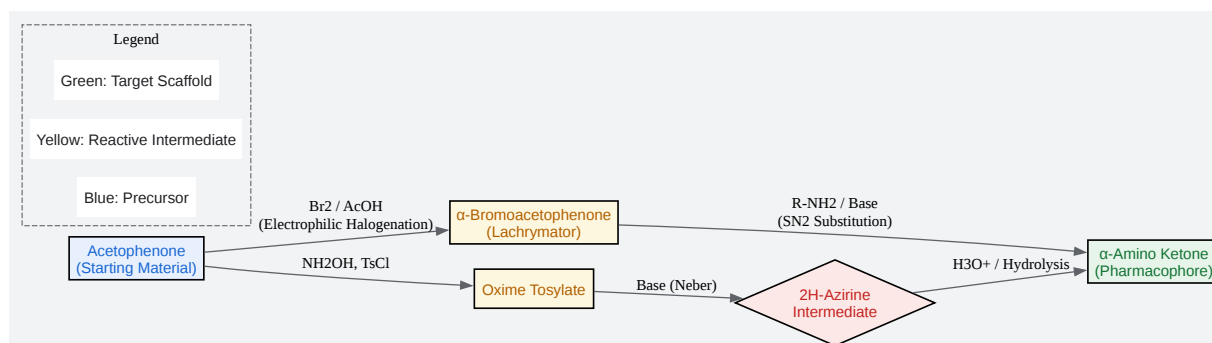
Method B: Neber Rearrangement

For chiral synthesis or sterically crowded ketones, the Neber rearrangement of ketone oxime sulfonates provides access to

-amino ketones via an azirine intermediate.

Visualization: Synthetic Workflow

The following diagram illustrates the divergent pathways to the scaffold.



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Caption: Divergent synthetic pathways (Halogenation vs. Neber Rearrangement) to access the -amino ketone core.

Pharmacological Profiles & SAR

The amino-ethanone scaffold is a "chameleon" in medicinal chemistry. Small substitutions dramatically shift the target profile.

CNS Targets: Monoamine Transporters (MATs)

The most validated application is the inhibition of Dopamine (DAT) and Norepinephrine (NET) transporters.

- Mechanism: The scaffold mimics the endogenous substrate. However, the ketone group alters the binding mode, often shifting the drug from a "releaser" (like amphetamine) to a "reuptake inhibitor" (like bupropion).
- SAR Rules:
 - N-Alkylation: Increasing steric bulk on the nitrogen (e.g., tert-butyl) reduces DAT releasing potential and increases NET selectivity. It also protects against metabolic deamination.
 - -Substitution: A methyl group at the

-position (creating a chiral center) is essential for potency (mimicking the methyl of amphetamine).
 - Ring Substitution:
 - 3-Cl (meta): Increases lipophilicity and metabolic stability (Bupropion).
 - 3,4-Methylenedioxy: Shifts activity towards Serotonin (SERT) (e.g., Methylone).

Antimicrobial & Quorum Sensing

Ortho-aminoacetophenone (2-aminoacetophenone) is a specific biomarker for *Pseudomonas aeruginosa* quorum sensing. Synthetic derivatives (chalcones derived from amino-ethanones) exhibit broad-spectrum antibacterial activity by disrupting cell wall synthesis or intercalating DNA.

Case Study: Bupropion (Wellbutrin)

Bupropion is the archetypal amino-ethanone drug.

- Chemical Name: 3-chloro-N-(tert-butyl)-
-ketoamphetamine.
- Pharmacology: It acts as a dual NET/DAT reuptake inhibitor (NDRI).
- Why the Amino-Ethanone Matters:
 - The ketone prevents the molecule from acting as a substrate for VMAT2, meaning it does not deplete monoamine vesicles (unlike methamphetamine).
 - The tert-butyl group prevents N-dealkylation, extending half-life.
 - The 3-chloro group prevents ring hydroxylation.

Experimental Protocol: Synthesis of -Amino Aryl Ketones

This protocol is designed for the synthesis of a secondary amino-ethanone derivative (e.g., for SAR exploration).

Safety Warning:

-Bromoacetophenones are potent lachrymators (tear gas agents). All operations must be performed in a well-ventilated fume hood.

Phase 1: -Bromination

- Dissolution: Dissolve substituted acetophenone (10 mmol) in glacial acetic acid (20 mL).
- Catalysis: Add 2 drops of 48% HBr (autocatalytic initiation).
- Addition: Add Bromine (
, 10 mmol) dropwise over 30 minutes. Maintain temperature
to prevent poly-bromination.

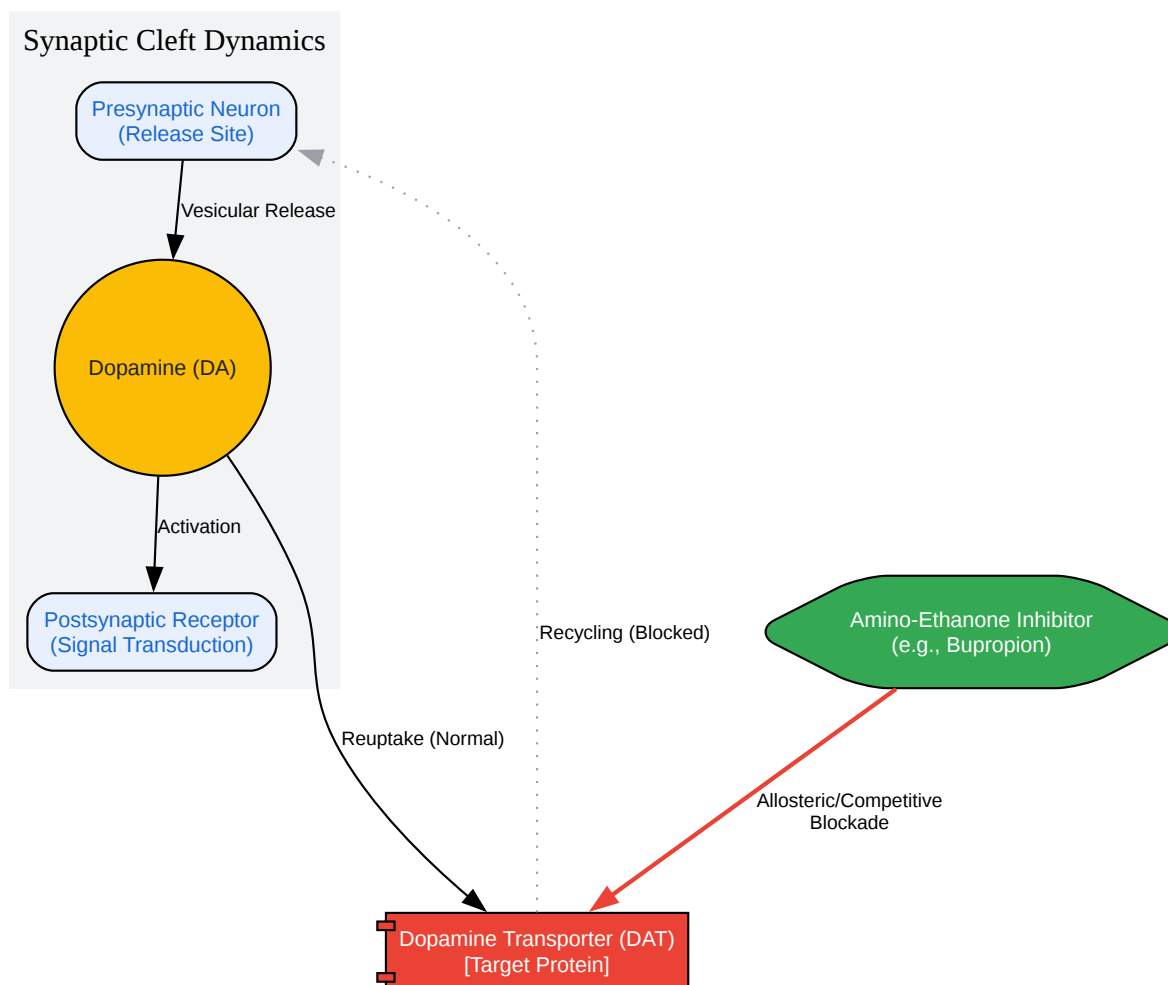
- Quench: Pour mixture into ice-water (100 mL). The product usually precipitates.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol.

Phase 2: Amination (Substitution)

- Preparation: Dissolve the
-bromo ketone (5 mmol) in N-methyl-2-pyrrolidone (NMP) or Acetonitrile (15 mL).
- Base/Amine: Add the primary amine (10 mmol, 2 equiv) or a mixture of amine (5 mmol) and (10 mmol).
 - Note: Using excess amine acts as a proton scavenger.
- Reaction: Stir at
for 1 hour, then allow to warm to room temperature. Monitor by TLC (Hexane:EtOAc 8:2).
- Workup: Dilute with diethyl ether, wash with water (3x) to remove NMP/salts. Dry organic layer over
.
- Isolation: Convert to the Hydrochloride salt by adding 1M HCl in ether. This stabilizes the amino-ketone, which can be unstable as a free base (dimerization risk).

Mechanism of Action Visualization

The following diagram details the synaptic mechanism of amino-ethanone antidepressants (NDRIs).



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Caption: Mechanism of Action: The amino-ethanone scaffold blocks the reuptake transporter (DAT), increasing synaptic dopamine concentrations without triggering vesicular depletion.

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